

Chemical Profile and Stock Solution Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: MeOSuc-Ala-Ala-Pro-Met-AMC

Cat. No.: S1959665

[Get Quote](#)

MeOSuc-AAPV-AMC is a tetrapeptide fluorogenic substrate used primarily to measure the activity of human leukocyte and porcine pancreatic elastase. The enzyme cleaves the substrate, releasing the fluorescent AMC group, which allows for kinetic studies and inhibitor screening [1] [2] [3].

The table below summarizes key chemical properties and stock solution preparation details.

Property	Specification
CAS Number	72252-90-5 [1] [4] [2]
Molecular Formula	C ₃₁ H ₄₁ N ₅ O ₉ [1] [4] [3]
Molecular Weight	627.69 g/mol [1] [2]
Purity	≥95% - 98.24% [1] [4] [2]
Storage	-20°C; protect from light and moisture [1] [4] [3]
Primary Solvent	DMSO [1] [3]
Standard Stock Concentration	100 mg/mL in DMSO (approx. 159 mM) [1]
Fluorescence Excitation	355-380 nm [3]
Fluorescence Emission	440-460 nm [3]

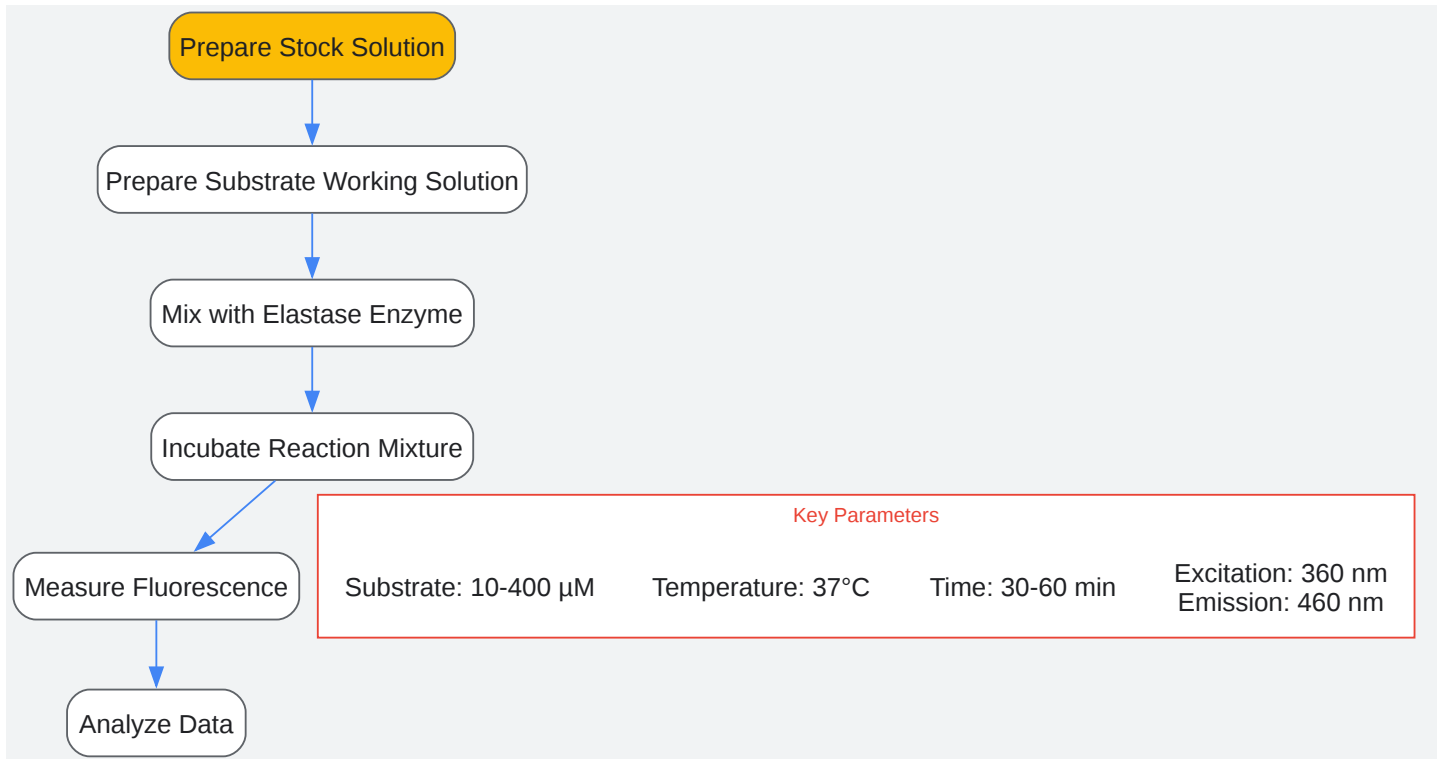
Recommended Protocol for Stock Solution Preparation [1]

- **Weighing:** Bring the vial of MeOSuc-AAPV-AMC to room temperature to avoid condensation. Accurately weigh the desired amount of powder.
- **Dissolution:** Transfer the powder to an appropriate container. Add anhydrous DMSO to achieve a final concentration of 100 mg/mL (approximately 159 mM).
- **Sonication:** Sonicate the mixture briefly to ensure complete dissolution and to create a homogeneous solution.
- **Aliquoting:** Aliquot the stock solution into single-use tubes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term stability (up to one year).

Experimental Protocol for Elastase Activity Assay

Here is a detailed methodology for using the stock solution in a typical elastase activity assay [1].

Workflow for Elastase Activity Assay The diagram below outlines the key steps in the experimental process.



[Click to download full resolution via product page](#)

Detailed Experimental Steps

- **Prepare Substrate Working Solution**

- Thaw an aliquot of the 100 mg/mL stock solution on ice.
- Dilute the stock solution in a suitable assay buffer (e.g., PBS, pH 7.2) to prepare a working solution. The final concentration in the assay typically ranges from **10 to 400 μM** [1].

- **Initiate the Enzymatic Reaction**

- In a microplate or cuvette, mix the substrate working solution with the elastase enzyme at the desired concentration.

- Gently mix the reaction mixture. For inhibitor screening studies, pre-incubate the enzyme with the inhibitor for a specified time before adding the substrate [1].
- **Incubate the Reaction**
 - Incubate the reaction mixture at **37°C for 30 to 60 minutes**. The cleavage of the substrate by elastase releases the fluorescent AMC molecule [1].
- **Measure Fluorescence and Analyze Data**
 - Using a fluorescence microplate reader or spectrophotometer, measure the fluorescence signal with an **excitation wavelength of 360 nm** and an **emission wavelength of 460 nm** [1].
 - The increase in fluorescence intensity over time is proportional to elastase activity. Plot the fluorescence vs. time to determine reaction velocity.

Important Notes for Researchers

- **For Research Use Only:** This compound is intended for research purposes only and is not for diagnostic or therapeutic use [2].
- **Solvent Compatibility:** If using high concentrations of DMSO in the final assay, ensure that the solvent concentration is consistent across all samples and controls, as DMSO can affect enzyme activity.
- **Assay Linearity:** Before conducting experiments, establish the linear range of the assay with respect to time and enzyme concentration to ensure accurate initial rate measurements.

Addressing the Discrepancy in Compound Name

The search results exclusively detail **MeOSuc-AAPV-AMC** (with Valine, "V"). It is crucial to confirm the exact compound you require.

- If you need **MeOSuc-AAPV-AMC**, the information and protocols provided are directly applicable.
- If your work specifically requires **MeOSuc-AAPM-AMC** (with Methionine, "M"), this compound may have different chemical properties, solubility, and enzymatic specificity. You may need to consult a more specialized chemical database or supplier to locate specific protocols for it.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. -AAPV- MeOSuc | TargetMol AMC [targetmol.com]
2. -AAPV- MeOSuc | CAS 72252-90-5 | SCBT - Santa Cruz... AMC [scbt.com]
3. CAS 72252-90-5 MeoSuc -Ala-Ala-Pro-Val- AMC ... / BOC Sciences [probes.bocsci.com]
4. MeOSuc-Ala-Ala-Pro-Val-AMC [chemimpex.com]

To cite this document: Smolecule. [Chemical Profile and Stock Solution Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1959665#preparing-stock-solution-of-meosuc-aapm-amc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com